

"gas chromatography-mass spectrometry (GC-MS) analysis of 2,3-Dimethyl-1-pentanol"

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Compound of Interest

Compound Name: 2,3-Dimethyl-1-pentanol

Cat. No.: B156742

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Application Note: GC-MS Analysis of 2,3-Dimethyl-1-pentanol

Introduction

2,3-Dimethyl-1-pentanol (C₇H₁₆O, MW: 116.20 g/mol) is a branched-chain alcohol that can be found in various natural and synthetic matrices.[1][2] Its detection and quantification are crucial in fields such as flavor and fragrance analysis, environmental monitoring, and as a potential biomarker in biological samples. Gas chromatography-mass spectrometry (GC-MS) offers a robust and sensitive method for the analysis of volatile organic compounds like **2,3-Dimethyl-1-pentanol**, providing both chromatographic separation and mass-based identification.[3] This application note details a comprehensive protocol for the GC-MS analysis of **2,3-Dimethyl-1-pentanol**, suitable for researchers, scientists, and professionals in drug development.

Experimental

Sample Preparation

For analysis of **2,3-Dimethyl-1-pentanol** in a liquid matrix (e.g., biological fluid, beverage), a liquid-liquid extraction (LLE) or solid-phase microextraction (SPME) can be employed to isolate and concentrate the analyte. For general applications, a standard solution can be prepared in a suitable solvent like methanol or dichloromethane.

Instrumentation

A standard gas chromatograph coupled with a mass spectrometer is used for this analysis. The following parameters are recommended and can be optimized based on the specific instrumentation and sample matrix.

Results and Discussion

The described GC-MS method provides excellent separation and identification of **2,3-Dimethyl-1-pentanol**. The retention time and mass spectrum are key identifiers for this compound.

Chromatographic Performance

Under the specified chromatographic conditions, **2,3-Dimethyl-1-pentanol** is expected to elute with good peak shape and resolution from other matrix components. The retention time will be specific to the GC column and temperature program used.

Mass Spectrum Analysis

The electron ionization (EI) mass spectrum of **2,3-Dimethyl-1-pentanol** is characterized by a specific fragmentation pattern. The molecular ion peak (M+) at m/z 116 may be of low abundance or absent. Key fragment ions are used for identification and quantification.

Quantitative Data Summary

The following table summarizes the key quantitative data for the GC-MS analysis of **2,3-Dimethyl-1-pentanol**.

Parameter	Value
Compound Name	2,3-Dimethyl-1-pentanol
Molecular Formula	C7H16O
Molecular Weight	116.20
CAS Number	10143-23-4
GC Parameters	
Column	SOLGel-Wax, 30 m x 0.25 mm ID, 0.25 µm film thickness
Carrier Gas	Helium
MS Parameters	
Ionization Mode	Electron Ionization (EI)
Characteristic Mass Fragments (m/z)	Relative Intensity (%)
43	100
57	85
71	60
85	40
116 (M+)	Low/Absent

Detailed Experimental Protocol

1. Materials and Reagents

- **2,3-Dimethyl-1-pentanol** standard (≥98% purity)
- Methanol (HPLC grade)
- Dichloromethane (HPLC grade)
- Helium (99.999% purity)

- 2 mL GC vials with septa

2. Standard Solution Preparation

- Prepare a stock solution of **2,3-Dimethyl-1-pentanol** at a concentration of 1000 µg/mL in methanol.
- Perform serial dilutions of the stock solution with methanol to prepare calibration standards in the desired concentration range (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- Transfer 1 mL of each standard solution into a 2 mL GC vial and seal.

3. GC-MS System Parameters

Gas Chromatograph (GC)

- Injection Port:
 - Injector Temperature: 250 °C
 - Injection Mode: Splitless
 - Injection Volume: 1 µL
 - Liner: Deactivated splitless liner
- Oven Temperature Program:
 - Initial temperature: 40 °C, hold for 2 minutes
 - Ramp 1: 5 °C/min to 140 °C
 - Ramp 2: 10 °C/min to 250 °C, hold for 3 minutes
- Carrier Gas:
 - Gas: Helium
 - Flow Rate: 1.0 mL/min (constant flow)

- Column:
 - Type: SOLGel-Wax
 - Dimensions: 30 m length x 0.25 mm internal diameter x 0.25 μ m film thickness[4]

Mass Spectrometer (MS)

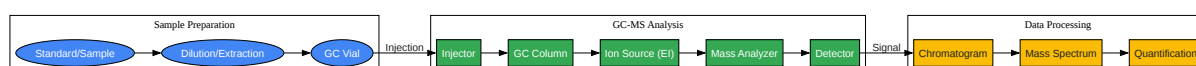
- Ion Source:
 - Ionization Mode: Electron Ionization (EI)
 - Electron Energy: 70 eV
 - Ion Source Temperature: 230 °C
- Mass Analyzer:
 - Quadrupole Temperature: 150 °C
 - Scan Mode: Full Scan
 - Mass Range: m/z 40-200
 - Scan Rate: 2 scans/sec
- Transfer Line Temperature: 250 °C

4. Data Acquisition and Analysis

- Inject the prepared standards and samples into the GC-MS system.
- Acquire the data using the instrument's software.
- Identify the **2,3-Dimethyl-1-pentanol** peak in the total ion chromatogram (TIC) based on its retention time.
- Confirm the identity of the peak by comparing the acquired mass spectrum with a reference spectrum (e.g., NIST library).

- For quantitative analysis, create a calibration curve by plotting the peak area of a characteristic ion (e.g., m/z 43 or 57) against the concentration of the standards.
- Determine the concentration of **2,3-Dimethyl-1-pentanol** in unknown samples using the calibration curve.

Visualizations



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Caption: Experimental workflow for GC-MS analysis of **2,3-Dimethyl-1-pentanol**.

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